

Solution preparation and stability testing for Glucokinase activator 3

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Compound of Interest

Compound Name: Glucokinase activator 3

Cat. No.: B10854722

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Application Notes and Protocols: Glucokinase Activator 3

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of solutions of **Glucokinase activator 3** (GK activator 3) and for conducting comprehensive stability testing. The information is intended to guide researchers in accurately preparing this compound for in vitro and in vivo studies and to ensure the reliability of experimental results through rigorous stability assessment.

Introduction to Glucokinase Activator 3

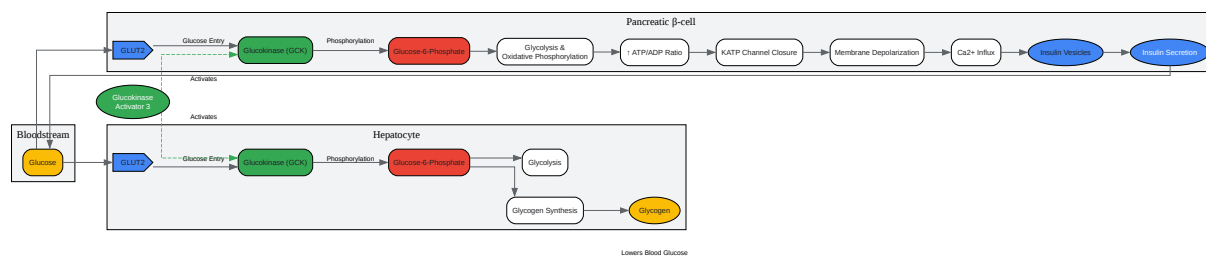
Glucokinase (GK), or hexokinase IV, is a critical enzyme in glucose homeostasis, acting as a glucose sensor in pancreatic β -cells and hepatocytes.[1][2][3][4][5] It catalyzes the phosphorylation of glucose to glucose-6-phosphate, a rate-limiting step in insulin secretion and hepatic glycogen synthesis.[1][3] Glucokinase activators (GKAs) are a class of therapeutic agents that enhance the activity of GK, thereby promoting glucose uptake and insulin secretion.[5][6]

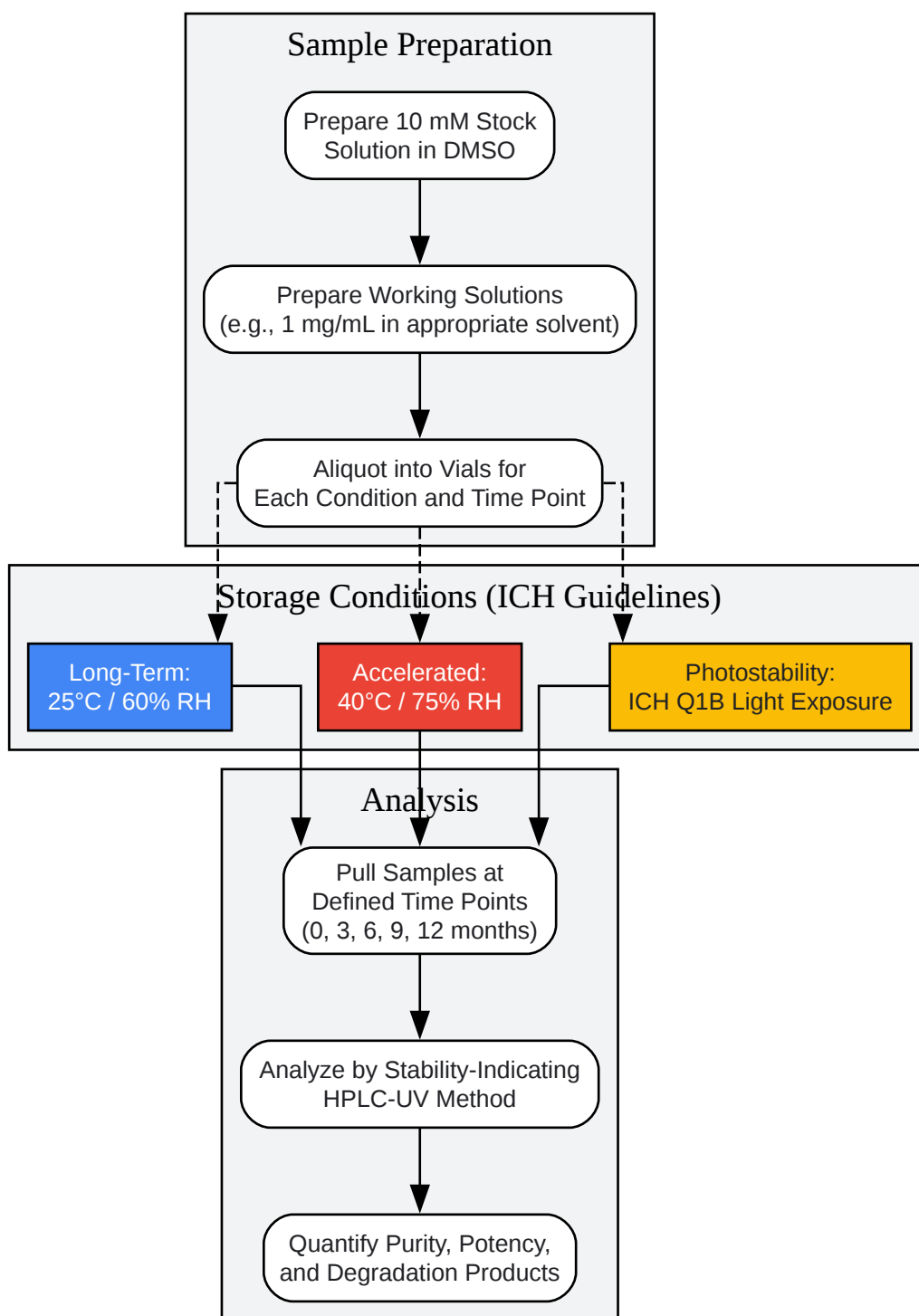
Glucokinase activator 3 is a potent, orally active small molecule activator of glucokinase with an AC50 of 38 nM.[7][8][9] It has demonstrated efficacy in reducing blood glucose levels in

animal models of type 2 diabetes.[7] Understanding its solution behavior and stability is paramount for its development as a potential therapeutic agent.

Signaling Pathway of Glucokinase

The following diagram illustrates the central role of glucokinase in glucose metabolism and insulin secretion.





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